

(R)-BAY-6035: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (R)-BAY-6035

Cat. No.: B15584666

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(R)-BAY-6035 is a potent and highly selective small-molecule inhibitor of SET and MYND domain-containing protein 3 (SMYD3), a lysine methyltransferase implicated in the development of various cancers. This technical guide provides a comprehensive overview for researchers, scientists, and drug development professionals on the core aspects of **(R)-BAY-6035**, including its mechanism of action, experimental protocols, and sourcing information.

Sourcing and Chemical Properties

(R)-BAY-6035 is available from several commercial suppliers. The following table summarizes key information for procurement and reference.

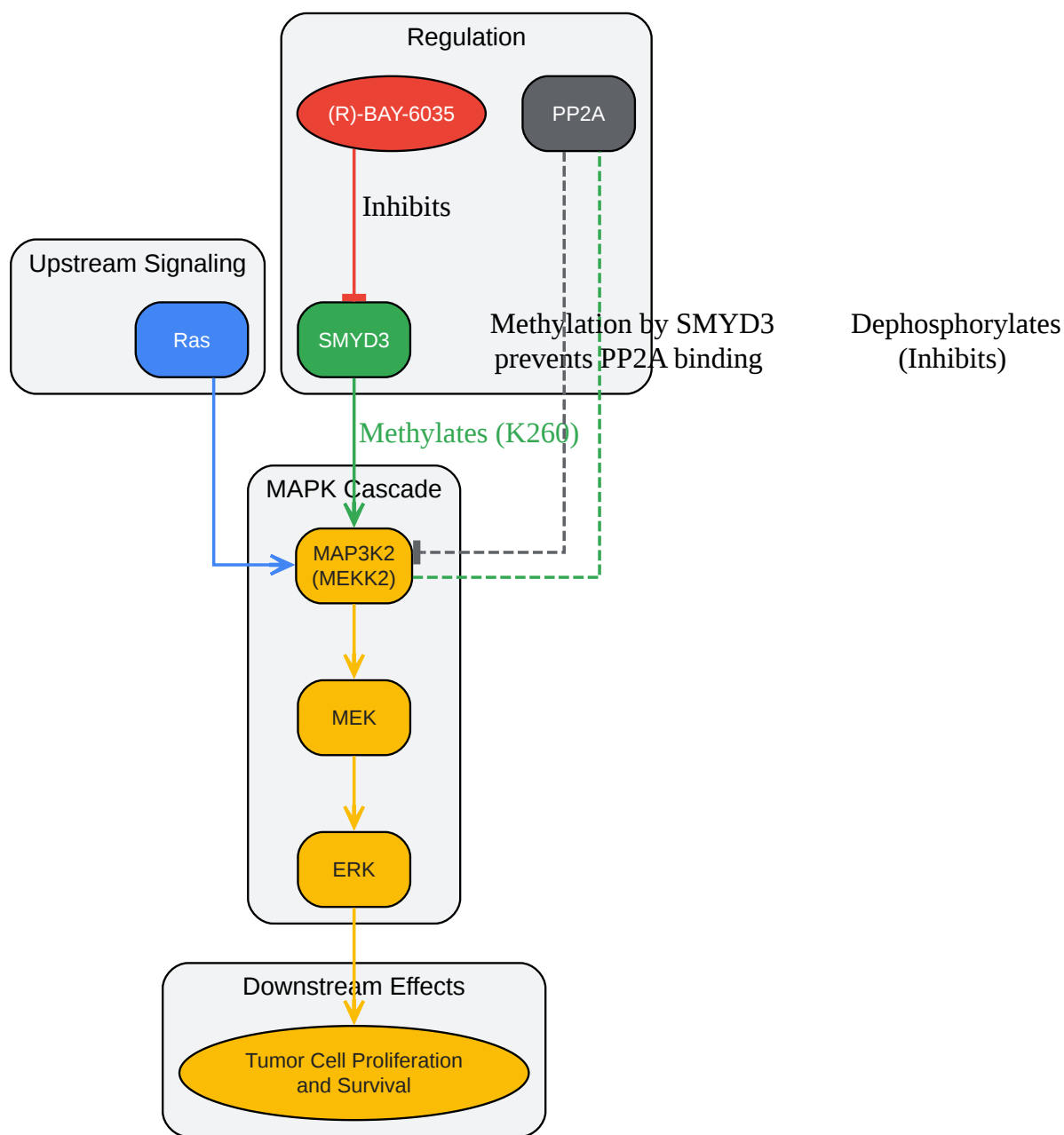
Supplier	Catalog Number	Purity	Formula	Molecular Weight	CAS Number
R&D Systems	6561[1][2]	≥98%[1][2]	C ₂₂ H ₂₈ N ₄ O ₃ [1]]	396.48[1]	2247890-13-5[1][2]
MedChemExpress	HY-112080A[3]	99.82%[4]	C ₂₂ H ₂₈ N ₄ O ₃	396.48	2247890-13-5
Cayman Chemical	Not specified	≥95%[5]	C ₂₂ H ₂₈ N ₄ O ₃ [5]]	396.5[5]	2247890-13-5[5]

Solubility: **(R)-BAY-6035** is soluble in DMSO and ethanol up to 100 mM.[1][6] Storage: It is recommended to store the compound at -20°C.[1][2][5]

Mechanism of Action and Signaling Pathway

(R)-BAY-6035 functions as a substrate-competitive inhibitor of SMYD3.[7][8] It binds to the substrate-binding site of SMYD3, specifically occupying the hydrophobic lysine-binding pocket.[9] This binding is characterized by a unique hydrogen bonding pattern.[9]

A key non-histone substrate of SMYD3 is Mitogen-Activated Protein Kinase Kinase Kinase 2 (MAP3K2), also known as MEKK2.[7][10] SMYD3-mediated methylation of MAP3K2 at lysine 260 is a critical event that enhances the activation of the Ras/Raf/MEK/ERK signaling cascade, a pathway frequently dysregulated in cancer.[7] This methylation prevents the binding of the protein phosphatase 2A (PP2A) complex, a negative regulator of the MAP kinase pathway, to MAP3K2.[7] By inhibiting SMYD3, **(R)-BAY-6035** prevents the methylation of MAP3K2, thereby suppressing the downstream activation of the MEK/ERK pathway.[7]



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Figure 1. SMYD3 signaling pathway and inhibition by **(R)-BAY-6035**.

Experimental Protocols

This section details methodologies for key experiments used to characterize the activity of **(R)-BAY-6035**.

Scintillation Proximity Assay (SPA) for IC₅₀ Determination

This biochemical assay is used to determine the half-maximal inhibitory concentration (IC₅₀) of **(R)-BAY-6035** against SMYD3 enzymatic activity.[\[7\]](#)

Principle: A biotinylated substrate peptide is captured on streptavidin-coated SPA beads. When a radiolabeled methyl group from S-adenosyl-L-methionine (SAM) is transferred to the peptide by SMYD3, the radioactivity is brought into close proximity to the scintillant in the beads, generating a light signal.[\[7\]](#)

Protocol:

- Prepare a reaction mixture containing 10 nM SMYD3, 335 nM [³H]-SAM, and 15 μM of a MEKK2-derived peptide substrate in a buffer of 50 mM Tris pH 9, 2.5 mM DTT, and 0.02% Tween 20.[\[7\]](#)
- Add various concentrations of **(R)-BAY-6035** to the reaction mixture.[\[7\]](#)
- Incubate the reaction for 40 minutes at 23°C.[\[7\]](#)
- Add streptavidin-coated SPA beads to capture the biotinylated peptide.[\[7\]](#)
- Measure the scintillation signal to determine the extent of methylation and calculate the IC₅₀ value.[\[7\]](#)

Isothermal Titration Calorimetry (ITC) for Binding Affinity

ITC directly measures the heat released or absorbed during a binding event, allowing for the determination of binding affinity (K_d), stoichiometry (n), and thermodynamic parameters.[\[10\]](#)

Protocol:

- Place the SMYD3 protein in the sample cell.[\[7\]](#)
- Load **(R)-BAY-6035** at a concentration of 0.3 mM into the injection syringe.[\[7\]](#)
- Use a buffer of 20 mM HEPES pH 7.4, 150 mM NaCl, and 0.005% Tween 20.[\[7\]](#)
- Perform a series of small injections of the **(R)-BAY-6035** solution into the SMYD3 solution.[\[7\]](#)
- Measure the heat change upon each injection to determine the binding parameters.

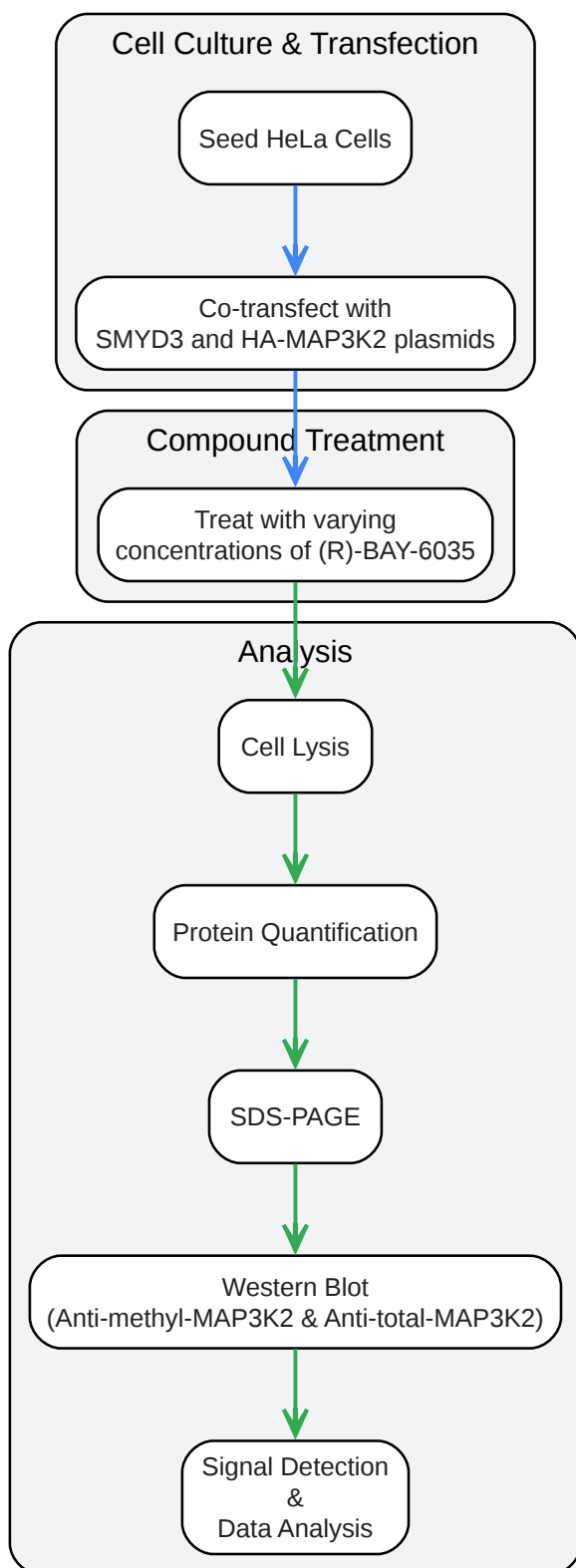
Cellular MAP3K2 (MEKK2) Methylation Assay

This cell-based Western blot assay assesses the ability of **(R)-BAY-6035** to inhibit SMYD3-mediated methylation of its substrate MAP3K2 in a cellular context.[\[10\]](#)

Principle: The assay measures the level of SMYD3-mediated methylation of its substrate, MAP3K2, within cells.[\[7\]](#)

Protocol:

- Co-transfect HeLa cells with plasmids expressing SMYD3 and HA-tagged MAP3K2.[\[7\]](#)
- Treat the transfected cells with varying concentrations of **(R)-BAY-6035**.[\[7\]](#)
- Collect cell lysates and separate proteins by SDS-PAGE.[\[7\]](#)
- Perform Western blotting to detect the levels of methylated MAP3K2 (using a specific antibody) and total MAP3K2.[\[7\]](#)



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Figure 2. Experimental workflow for the cellular MAP3K2 methylation assay.

Quantitative Data Summary

The following table summarizes the key quantitative data for **(R)-BAY-6035**.

Assay	Parameter	Value	Reference
Cellular MEKK2 Methylation Assay	IC ₅₀	70 nM	[1][2][5]
Cell-free MEKK2 Peptide Methylation Assay	IC ₅₀	88 nM	[5]
Isothermal Titration Calorimetry (ITC)	K _d	100 nM	[11]

Discovery and Selectivity

(R)-BAY-6035 was identified through a high-throughput screening (HTS) campaign utilizing a thermal shift assay (TSA) from a library of approximately 410,000 compounds.[7][9] It has demonstrated excellent selectivity for SMYD3, with over 100-fold selectivity against other histone methyltransferases.[1][2][5]

In summary, **(R)-BAY-6035** is a valuable chemical probe for elucidating the biological functions of SMYD3 and for the development of novel therapeutic strategies targeting this enzyme.[7][9]

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